Application Note: Protocols for APGWamide Injection in Ilyanassa obsoleta

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Compound of Interest	
Compound Name:	*Ala-pro-gly-trp-NH2 acetate salt*
CAS No.:	*144110-40-7*
Cat. No.:	*B587709*

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Executive Summary & Mechanism of Action

This application note details the protocols for the administration of APGWamide (Ala-Pro-Gly-Trp-NH2) into the marine gastropod Ilyanassa obsoleta (Eastern Mud Snail). APGWamide is a conserved molluscan neuropeptide that functions as a potent Penis Morphogenic Factor (PMF) and neuromodulator.[1]

In Ilyanassa obsoleta, APGWamide is critical for two distinct physiological contexts:

- Adult Reproductive Morphology: It regulates the seasonal growth of the penis and is the primary mediator of imposex (superimposition of male organs on females) induced by environmental endocrine disruptors like tributyltin (TBT).
- Larval Metamorphosis & Neurodevelopment: It acts within the serotonergic and nitrergic networks to modulate velar function and metamorphic competence.

Mechanistic Pathway (Hypothesized)

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The following diagram illustrates the hypothesized signaling cascade where APGWamide acts downstream of retinoid/steroid signaling to induce morphological changes.

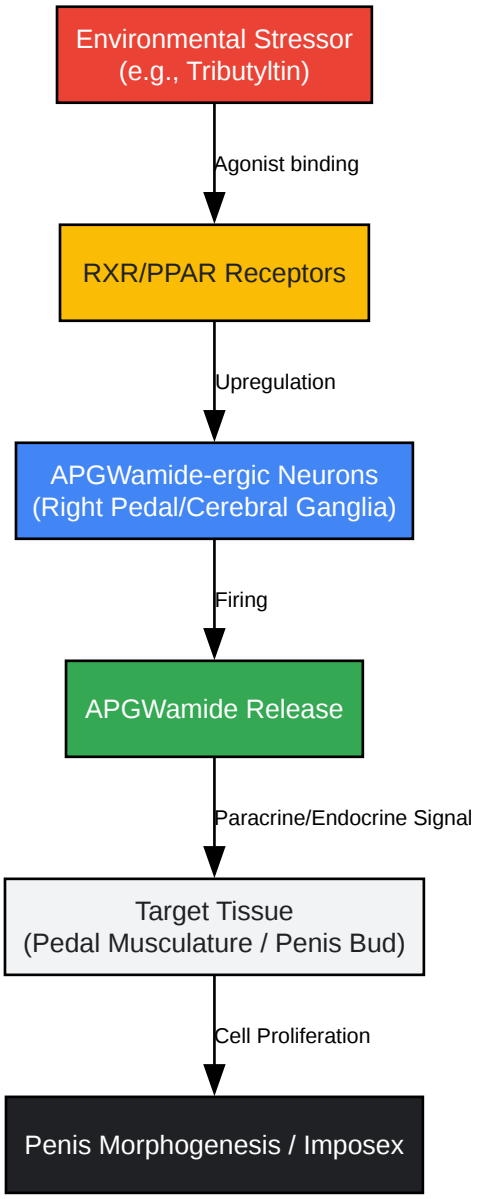

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Figure 1: Hypothesized pathway linking environmental modulation to APGWamide-driven morphological changes in I. obsoleta.

Pre-Experimental Preparation

Reagent Handling

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APGWamide is a tetrapeptide. While relatively stable, proper handling is essential to prevent degradation or adsorption to plasticware.

- Peptide Source: Synthetic APGWamide (Ala-Pro-Gly-Trp-NH2), >98% purity.
- Stock Solution: Dissolve lyophilized peptide in sterile, endotoxin-free water or 0.1% Acetic Acid to a concentration of

  M. Aliquot into low-bind tubes and store at -20°C. Avoid repeated freeze-thaw cycles.
- Vehicle Control:
  - Standard: Millipore Filtered Seawater (MFSW, 0.22 µm filtered).
  - Toxicology Replication: If replicating Oberdörster's imposex studies, the vehicle may require matching the solvent of the hydrophobic co-analytes (e.g., 50% Ethanol/Saline), though pure saline is preferred for peptide-only studies to minimize solvent toxicity.

Animal Husbandry[2]

- Collection: Collect adult I. obsoleta from intertidal mudflats.
- Acclimatization: Maintain in recirculating seawater tanks (30-34 ppt) at 20°C for at least 7 days post-collection to normalize stress hormones.
- Diet: Feed ad libitum (e.g., commercial shrimp pellets or spinach) but starve for 24 hours prior to injection to reduce metabolic variability.

Protocol A: Adult Hemocoel Injection (Reproductive Modulation)

This protocol is the gold standard for studying imposex induction or penis morphogenesis. The target is the hemocoel, allowing systemic distribution of the peptide.

Experimental Design Table

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Parameter	Specification	Notes
Target Dose	to moles/snail	Potent at extremely low concentrations [1].
Injection Volume	5.0 µL	Do not exceed to prevent hemolymph pressure shock.
Frequency	Every 48 hours for 14 days	Required for morphological changes (slow acting).
Needle Size	30-gauge or Hamilton Syringe	Fine gauge minimizes foot damage.

Step-by-Step Procedure

- Anesthesia (Critical):
  - Prepare a solution of 7%

    in distilled water (isotonic to seawater).
  - Place snails in a glass dish and cover with the

    solution.
  - Incubate for 20–30 minutes until the foot is extended and unresponsive to light touch. Do not over-anesthetize; recovery should occur within 15 minutes of washout.
- Injection Setup:
  - Load a 10 µL Hamilton microsyringe with the APGWamide working solution.
  - Ensure no air bubbles are present.
- Administration:
  - Gently hold the shell with the aperture facing upward.

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- Identify the metapodium (the posterior part of the foot).
- Insert the needle at a shallow angle into the foot sinus (hemocoel), avoiding the operculum and the head region.
- Slowly inject 5.0 µL of solution.
- Hold the needle in place for 5 seconds to prevent backflow, then withdraw smoothly.

- Recovery:
  - Immediately place the snail into a recovery tank containing fresh, aerated MFSW.
  - Monitor for resumption of locomotion (usually within 30 minutes).
- Endpoint Analysis:
  - After 14 days, sacrifice snails by cracking the shell.
  - Measure Penis Length using a dissecting microscope and micrometer.
  - Calculate the Relative Penis Size (RPS) index:

    .

Protocol B: Larval Microinjection (Developmental & Metamorphosis)

This protocol is adapted for researchers studying the neuro-developmental effects of APGWamide on competent veligers. This requires high-precision micromanipulation.

Equipment Requirements

- Inverted Microscope (DIC optics preferred).
- Micromanipulator (e.g., Narishige or Eppendorf).
- Pneumatic Pico-Injector (e.g., PV820 or FemtoJet).

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- Borosilicate Glass Capillaries (pulled to <5 µm tip).

Step-by-Step Procedure

- Larval Selection:
  - Select larvae that are competent for metamorphosis.
  - Indicators: Velar lobes are fully developed; larvae spontaneously crawl on the substrate; presence of propodium.
  - Age: Typically 3–4 weeks post-hatching at 20°C [2].
- Immobilization:
  - Transfer larvae to a silane-coated glass slide or a wedge-dish.
  - Remove excess seawater.
  - Immobilize using 7.5%

    (1:1 mixture with seawater) or by physical restraint using a mesh compression system.
- Microinjection:
  - Backfill the glass needle with APGWamide solution (concentration typically

    M in needle to achieve

    M final hemolymph concentration, assuming ~1:100 dilution factor).
  - Dye Tracer: Include 0.1% Fast Green or Phenol Red in the injection mix to visually confirm successful delivery.
  - Approach the larva from the posterior side.
  - Penetrate the visceral hemocoel (avoiding the digestive gland and velar lobes).
  - Inject a pulse (approx. 10–50 pL) until a slight swelling or dye distribution is visible.

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- Post-Injection Culture:
  - Wash larvae 3x in MFSW to remove anesthesia.
  - Transfer to 24-well plates (1 larva per well) containing MFSW.
  - Induction Assay: If testing for metamorphosis induction, do not add external inducers (like Serotonin). If testing for inhibition, add the inducer (e.g.,

    M Serotonin) to the bath immediately after recovery [3].
- Scoring:
  - Score for metamorphosis at 24 and 48 hours.
  - Criteria: Loss of velar lobes, cessation of swimming, and emergence of juvenile snail behavior.

Troubleshooting & Validation

Issue	Probable Cause	Corrective Action
High Mortality (Adults)	Needle trauma or solvent toxicity	Switch to 30G needle; ensure vehicle is saline-based, not high % EtOH.
No Imposex Induction	Peptide degradation	Use fresh stock; add protease inhibitors (if compatible with assay).
Larval Lysis	Injection volume too high	Reduce injection pressure/time; volume should be <1% of body volume.
Control Group Effect	Stress-induced release	Ensure "Handle Control" (poke without injection) is included to rule out stress.

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